

Safety data sheet and handling precautions for Isosorbide-2-mononitrate-13C6.

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Compound of Interest

Compound Name: Isosorbide-2-mononitrate-13C6

Cat. No.: B12391928

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Technical Guide: Isosorbide-2-mononitrate-13C6 Safety and Handling

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of safety and handling information for **Isosorbide-2-mononitrate-13C6**. A specific Safety Data Sheet (SDS) for this isotopically labeled compound was not publicly available at the time of writing. The information herein is largely extrapolated from the SDS of the unlabeled parent compound, Isosorbide Mononitrate. The isotopic labeling with ^{13}C is not expected to significantly alter the chemical's hazardous properties. However, users should always consult the official SDS provided by the supplier before handling this substance and perform their own risk assessment. This compound is intended for research use only and not for personal or veterinary use.[1][2]

Introduction

Isosorbide-2-mononitrate-13C6 is a stable isotope-labeled version of Isosorbide-2-mononitrate, a metabolite of Isosorbide Dinitrate used as an antianginal agent.[3][4][5] In a research context, it is primarily utilized as an internal standard for quantification of Isosorbide in biological samples by methods such as Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS).[1][2] Its molecular formula is $^{13}\text{C}_6\text{H}_9\text{NO}_6$ and it has a molecular weight of approximately 197.09 g/mol .[2][6]

Hazard Identification

Based on the data for Isosorbide Mononitrate, the primary hazards are as follows:

- Flammability: Flammable solid.[7] Keep away from heat, sparks, open flames, and other ignition sources.[3][8]
- Health Hazards: Suspected of damaging fertility or the unborn child.[7] May cause a variety of symptoms including headaches, dizziness, and hypotension.[9][10]

GHS Hazard Pictograms (for Isosorbide Mononitrate):

- Flame (GHS02)
- Health Hazard (GHS08)

Signal Word: Warning[7]

Hazard Statements:

- H228: Flammable solid.[7]
- H361: Suspected of damaging fertility or the unborn child.[7]

Physical and Chemical Properties

A summary of the physical and chemical properties for **Isosorbide-2-mononitrate-13C6** and its parent compound are presented below.

Property	Isosorbide-2-mononitrate- 13C6	Isosorbide Mononitrate (unlabeled)
CAS Number	1391051-97-0 (Relative Stereo)[2]	16106-20-0[11]
Molecular Formula	¹³ C ₆ H ₉ NO ₆ [2][6]	C ₆ H ₉ NO ₆
Molecular Weight	197.09 g/mol [2][6]	191.14 g/mol [6]
Appearance	Not specified (likely a solid)	Solid
Storage Temperature	2-8°C (Refrigerator) for long-term storage[2][4]	Room temperature[10][12]

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of the compound and ensure the safety of laboratory personnel.

Handling:

- Handle in a well-ventilated area, preferably in a fume hood.[8][13]
- Avoid formation of dust and aerosols.[8]
- Use non-sparking tools and take precautionary measures against static discharge.[7][8]
- Avoid contact with skin and eyes.[8]
- Do not eat, drink, or smoke when using this product.[3]
- Wash hands thoroughly after handling.[8]

Storage:

- Store in a tightly closed container.[12]
- Store in a cool, well-ventilated place.[3]

- For long-term storage, keep refrigerated at 2-8°C.[\[2\]](#)[\[4\]](#)
- Store away from heat and ignition sources.[\[7\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **Isosorbide-2-mononitrate-13C6**:

PPE Type	Specification
Eye/Face Protection	Tightly fitting safety goggles or a face shield (conforming to EN166 or NIOSH standards). [8]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat. [8]
Respiratory Protection	If dust is generated or ventilation is inadequate, a NIOSH-approved respirator for dusts should be used. [8]

First-Aid Measures

In case of exposure, follow these first-aid procedures:

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention. [13] [14]
Skin Contact	Remove contaminated clothing. Wash skin with plenty of soap and water. [13]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek medical attention. [7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [3] [8]

Toxicity Data (for Isosorbide Mononitrate)

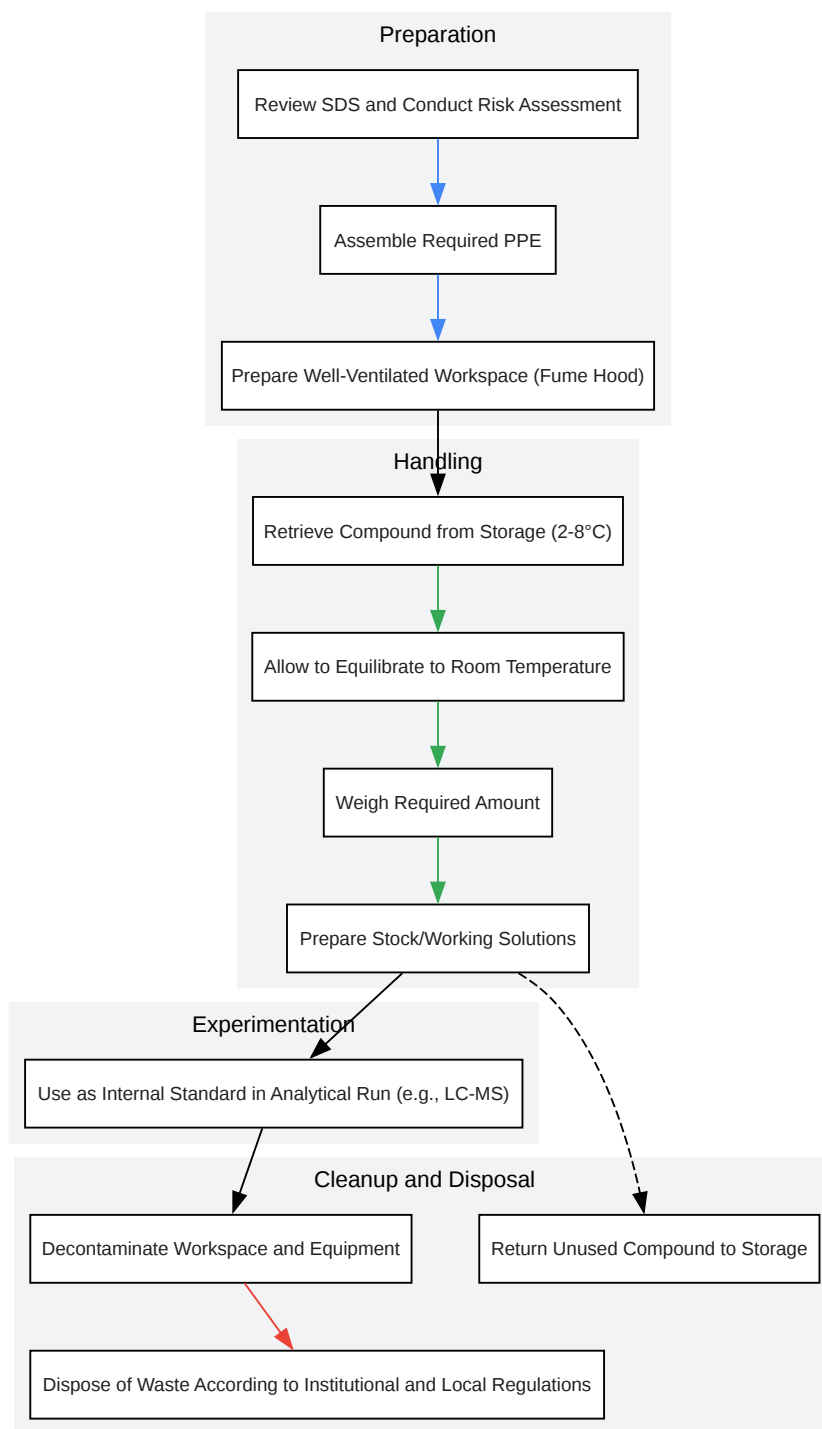
The following toxicity data is for the unlabeled Isosorbide Mononitrate and should be considered indicative for the ¹³C6 labeled version.

Test Type	Species	Route	Value
LD50	Mouse	Oral	1,771 mg/kg[7]
LD50	Rat	Oral	2,010 mg/kg[7]
LD50	Mouse	Intraperitoneal	1,810 mg/kg[7]
LD50	Rat	Intraperitoneal	1,760 mg/kg[7]

Experimental Workflow

The following diagram illustrates a general workflow for handling **Isosorbide-2-mononitrate-¹³C6** in a research setting.

General Workflow for Handling Isosorbide-2-mononitrate-13C6



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Caption: General laboratory workflow for **Isosorbide-2-mononitrate-13C6**.

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